

# Essential Procedures for the Proper Disposal of ML-099

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## Compound of Interest

Compound Name: ML-099  
CAS No.: 496775-95-2  
Cat. No.: B148639

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For researchers, scientists, and drug development professionals, the responsible disposal of chemical reagents is a critical component of laboratory safety and environmental stewardship. This document provides a comprehensive, step-by-step guide for the proper disposal of **ML-099**, a small molecule pan activator of Ras-related GTPases. In the absence of a specific Safety Data Sheet (SDS) for **ML-099**, this guidance is predicated on established best practices for the disposal of hazardous chemical waste and takes into account the pyridine and thioether moieties present in the **ML-099** structure. Adherence to your institution's Environmental Health and Safety (EHS) guidelines is mandatory.

## Key Compound Data

A summary of the essential quantitative data for **ML-099** is provided in the table below for quick reference.

| Property          | Value                                             |
|-------------------|---------------------------------------------------|
| Molecular Formula | C <sub>14</sub> H <sub>13</sub> NO <sub>2</sub> S |
| Molecular Weight  | 259.3 g/mol                                       |
| Appearance        | Crystalline solid                                 |
| Purity            | ≥98%                                              |
| CAS Number        | 496775-95-2                                       |

## Disposal Protocol: A Step-by-Step Guide

The following protocol outlines the necessary steps for the safe disposal of **ML-099**. This procedure is designed to minimize risks to personnel and the environment.

1. Personal Protective Equipment (PPE): Before handling **ML-099** waste, ensure you are wearing the appropriate personal protective equipment, including:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles
- A fully buttoned laboratory coat

2. Waste Segregation and Collection:

- Solid Waste:
  - Collect solid **ML-099** waste, including contaminated personal protective equipment (gloves, etc.) and weighing papers, in a designated hazardous waste container lined with a clear plastic bag.[\[1\]](#)
  - Do not mix with other solid waste unless explicitly permitted by your institution's EHS guidelines.[\[2\]](#)
- Liquid Waste:

- Collect solutions containing **ML-099** in a dedicated, leak-proof, and clearly labeled hazardous waste container.[\[1\]](#)[\[3\]](#)
- The container must be compatible with the solvent used to dissolve the **ML-099**.
- Never dispose of **ML-099** solutions down the drain.[\[3\]](#)[\[4\]](#)
- Sharps Waste:
  - Any sharps, such as needles or razor blades, contaminated with **ML-099** should be disposed of in a designated, puncture-proof sharps container that is clearly labeled as containing chemical waste.[\[1\]](#)

### 3. Waste Container Management:

- Labeling:
  - All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**ML-099**".[\[3\]](#)[\[5\]](#)
  - Include the date when the first piece of waste was added to the container.[\[2\]](#)
- Storage:
  - Keep waste containers securely sealed except when adding waste.[\[3\]](#)[\[6\]](#)
  - Store waste containers in a designated and secure satellite accumulation area within the laboratory.[\[6\]](#)[\[7\]](#)
  - Ensure secondary containment is used for liquid waste containers to prevent spills.[\[3\]](#)

### 4. Request for Disposal:

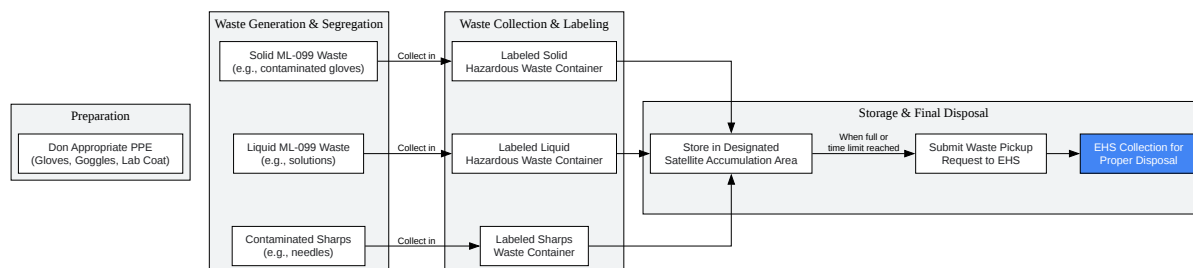
- Once a waste container is full or has reached the accumulation time limit set by your institution (often 6-12 months), submit a hazardous waste pickup request to your institution's EHS department.[\[1\]](#)[\[6\]](#)
- Follow your institution's specific procedures for requesting a chemical waste pickup.

## 5. Spill Management:

- In the event of a spill, contain the spill using an appropriate absorbent material (e.g., vermiculite or sand).[4]
- Carefully collect the absorbent material and any contaminated debris and place it in a sealed, labeled hazardous waste container.[4]
- Report the spill to your laboratory supervisor and EHS department.[5]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **ML-099**.



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Caption: Generalized workflow for the disposal of **ML-099**.

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